

# Technical Support Center: Dissolving Tetrasodium EDTA

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## Compound of Interest

Compound Name: Tetrasodium

Cat. No.: B8768297

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals who are working with **Tetrasodium EDTA**.

## Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **tetrasodium EDTA** in water?

**Tetrasodium EDTA** is the salt resulting from the neutralization of ethylenediaminetetraacetic acid with four equivalents of sodium hydroxide.<sup>[1]</sup> It is a white solid that is highly soluble in water.<sup>[1]</sup> A 1% aqueous solution of **tetrasodium EDTA** will have a pH of approximately 11.3.<sup>[1]</sup> Unlike the free acid or disodium salt forms of EDTA, **tetrasodium EDTA** should dissolve readily in water at room temperature without the need for significant pH adjustment.<sup>[2][3][4]</sup>

Q2: Why is my **tetrasodium EDTA** not dissolving in water?

If you are experiencing difficulty dissolving a substance labeled as **tetrasodium EDTA**, there are a few potential causes:

- **Mislabeled Product:** The most common reason for dissolution issues is that the product may be mislabeled. You might have disodium EDTA or the free acid form of EDTA, both of which have significantly lower solubility in neutral water.<sup>[2][4]</sup>
- **Low Purity:** Impurities in the reagent could affect its solubility.

- **Incorrect Solvent:** Ensure you are using distilled or deionized water. Tap water contains minerals that can interact with EDTA and potentially affect its dissolution.[\[2\]](#)

Q3: How does pH affect the solubility of EDTA?

The solubility of EDTA is highly dependent on the pH of the solution.[\[5\]](#)[\[6\]](#) The free acid form of EDTA is poorly soluble in water. As the pH is increased by adding a base (like sodium hydroxide), the carboxylic acid groups on the EDTA molecule are deprotonated, forming a more soluble salt.[\[6\]](#)[\[7\]](#) For disodium EDTA, the solid will not fully dissolve until the pH of the solution reaches approximately 8.0.[\[8\]](#)[\[9\]](#) **Tetrasodium** EDTA is already the fully deprotonated salt, which is why it is readily soluble in water.[\[1\]](#)[\[10\]](#)

Q4: What is the recommended procedure for dissolving disodium EDTA to a final pH of 8.0?

To prepare a solution of EDTA at pH 8.0, it is common to start with the disodium salt of EDTA and adjust the pH with sodium hydroxide. A detailed protocol is provided in the Experimental Protocols section below. The general steps involve suspending the disodium EDTA powder in water and gradually adding NaOH while monitoring the pH. The powder will completely dissolve as the pH approaches 8.0.[\[8\]](#)[\[11\]](#)

## Troubleshooting Guide

Problem	Possible Cause	Solution
"Tetrasodium EDTA" powder does not dissolve in water.	The product is likely mislabeled and is actually disodium EDTA or EDTA free acid.	Follow the protocol for dissolving disodium EDTA by adding sodium hydroxide (NaOH) to raise the pH to 8.0.
The solution becomes cloudy after initial dissolution.	The water used may contain minerals, or there may be impurities in the EDTA.	Use high-purity distilled or deionized water. <sup>[2]</sup> If cloudiness persists, consider filtering the solution.
The pH of the solution is difficult to adjust and keeps dropping.	As the EDTA dissolves, it releases protons, which lowers the pH. <sup>[12]</sup>	This is a normal part of the process. Continue to add NaOH in small increments until the pH stabilizes at 8.0 and all the solid has dissolved. <sup>[13]</sup>
A thick, pudding-like substance forms.	This can happen if EDTA powder is added to a highly concentrated alkaline solution. <sup>[14]</sup>	Add the EDTA powder to water first, and then gradually add the base to adjust the pH.

## Experimental Protocols

### Protocol: Preparation of 0.5 M EDTA Solution at pH 8.0

This protocol details the preparation of a 0.5 M EDTA stock solution with a final pH of 8.0, starting from disodium EDTA dihydrate.

Materials:

- Disodium EDTA dihydrate (FW: 372.24 g/mol )
- Sodium hydroxide (NaOH) pellets or a concentrated solution (e.g., 10 M)
- Distilled or deionized water
- Beaker

- Magnetic stirrer and stir bar
- Calibrated pH meter

#### Procedure:

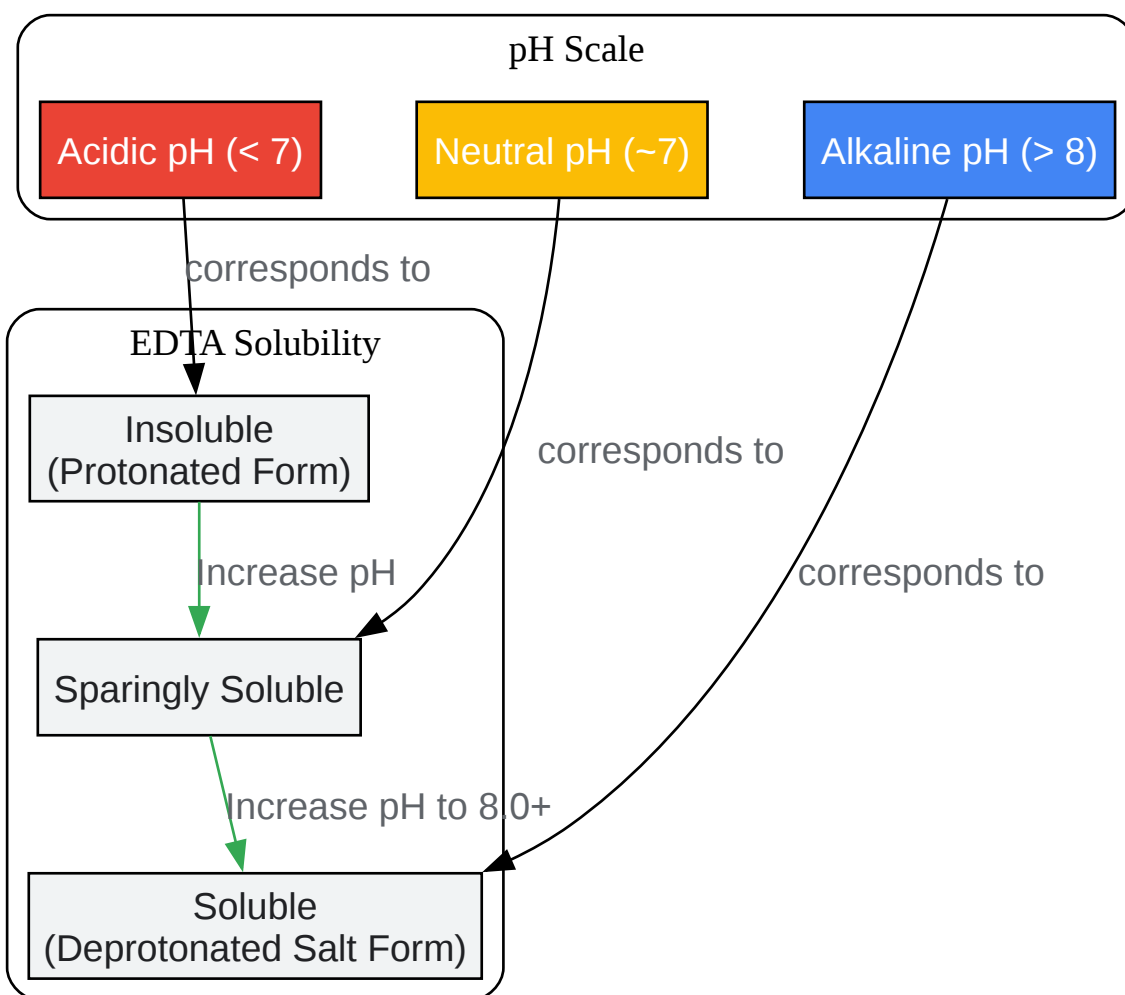
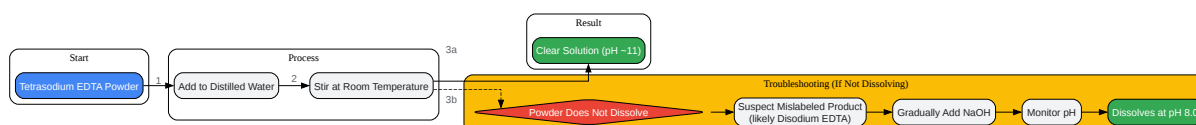
- To prepare 1 L of 0.5 M EDTA solution, weigh out 186.1 g of disodium EDTA dihydrate and add it to 800 mL of distilled water in a beaker.
- Place the beaker on a magnetic stirrer with a stir bar and begin stirring. The solution will be a milky suspension.
- Slowly add sodium hydroxide while monitoring the pH of the suspension. You can add NaOH as pellets or as a concentrated solution.
- Continue to add NaOH incrementally. As the pH approaches 8.0, the EDTA will begin to dissolve.
- Be patient, as this process can take some time. The disodium EDTA will not completely dissolve until the pH is at or slightly above 8.0.[\[8\]](#)[\[9\]](#)
- Once the EDTA is completely dissolved, carefully adjust the final pH to 8.0.
- Transfer the solution to a graduated cylinder and add distilled water to bring the final volume to 1 L.
- The solution can be sterilized by autoclaving. Store at room temperature.

### Quantitative Data Summary for EDTA Stock Solutions

Final Concentration	Volume	Disodium EDTA Dihydrate (g)	Approximate NaOH needed (g)
0.2 M	1 L	74.45 g	~8 g
0.5 M	1 L	186.1 g	~20 g <a href="#">[11]</a>
0.5 M	0.5 L	93.05 g	~10 g

Note: The amount of NaOH is an approximation and the actual amount needed may vary. It is crucial to monitor the pH throughout the addition of the base.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)